

An In-Depth Technical Guide to 2-Allylisooindoline-1,3-dione

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Compound of Interest

Compound Name: 2-Allylisooindoline-1,3-dione

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Allylisooindoline-1,3-dione, a notable member of the N-substituted phthalimide family, serves as a versatile scaffold in medicinal chemistry and organic synthesis. This technical guide provides a comprehensive overview of its chemical identity, physicochemical properties, and established synthesis protocols. Furthermore, it delves into the broader biological activities associated with the isoindoline-1,3-dione core, highlighting potential mechanisms of action and signaling pathways that are of significant interest to drug discovery and development. This document aims to be a critical resource for researchers engaged in the exploration and application of this compound and its analogues.

Chemical Identity and Synonyms

The compound with the systematic name **2-Allylisooindoline-1,3-dione** is also known by several synonyms. Its unambiguous identification is crucial for research and regulatory purposes.

IUPAC Name: 2-(prop-2-en-1-yl)isoindoline-1,3-dione

Synonyms:

- 2-allyl-1H-isoindole-1,3(2H)-dione[1]

- N-Allylphthalimide[2]
- 2-prop-2-enylisoindole-1,3-dione

CAS Number: 5428-09-1[1][3]

Molecular Formula: C₁₁H₉NO₂[1]

Molecular Weight: 187.2 g/mol [1]

Physicochemical Properties

A summary of the key physicochemical properties of **2-Allylisoindoline-1,3-dione** is presented in the table below. These properties are essential for its handling, formulation, and application in various experimental settings.

Property	Value	Reference
Physical Form	Solid	[1]
Purity	95%	[1]
Storage Temperature	Refrigerator	[1]
InChI Code	1S/C11H9NO2/c1-2-7-12-10(13)8-5-3-4-6-9(8)11(12)14/h2-6H,1,7H2	[1]
InChI Key	MHHGQWMCSVNQHLG-UHFFFAOYSA-N	[1]
SMILES	C=CCN1C(=O)C2=CC=CC=C2C1=O	
Melting Point	Not available	[3]
Boiling Point	Not available	[3]
Density	Not available	[3]

Experimental Protocols: Synthesis of 2-Allylisooindoline-1,3-dione

The synthesis of **2-Allylisooindoline-1,3-dione** is most commonly achieved via the Gabriel synthesis, a robust method for the preparation of primary amines and their N-substituted derivatives.[4][5] This method involves the N-alkylation of phthalimide.

Gabriel Synthesis Protocol

This protocol outlines the synthesis of **2-Allylisooindoline-1,3-dione** from phthalimide and an allyl halide.

Materials:

- Phthalimide
- Potassium hydroxide (KOH) or Sodium hydroxide (NaOH)
- Allyl bromide (or other suitable allyl halide)
- Ethanol
- Dimethylformamide (DMF) (optional, as solvent)
- Hydrazine hydrate (for potential deprotection to allylamine)
- Hydrochloric acid (HCl)
- Water
- Standard laboratory glassware and apparatus for reflux and filtration

Procedure:

Step 1: Formation of the Phthalimide Salt

- In a round-bottom flask, dissolve phthalimide in ethanol.

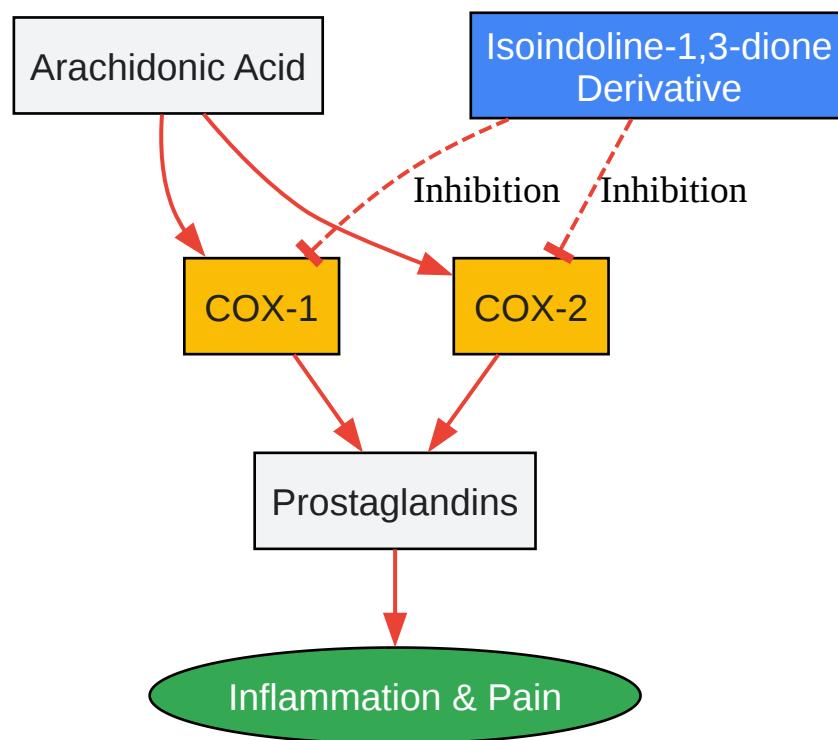
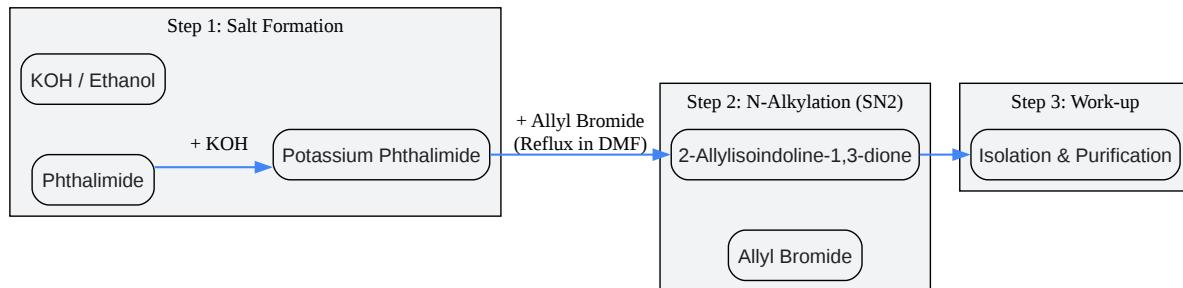
- Add a stoichiometric equivalent of potassium hydroxide (or sodium hydroxide) to the solution. This acid-base reaction deprotonates the imide nitrogen, forming the potassium (or sodium) salt of phthalimide, which is a potent nucleophile.[4]
- The formation of the salt is typically observed as a precipitate.

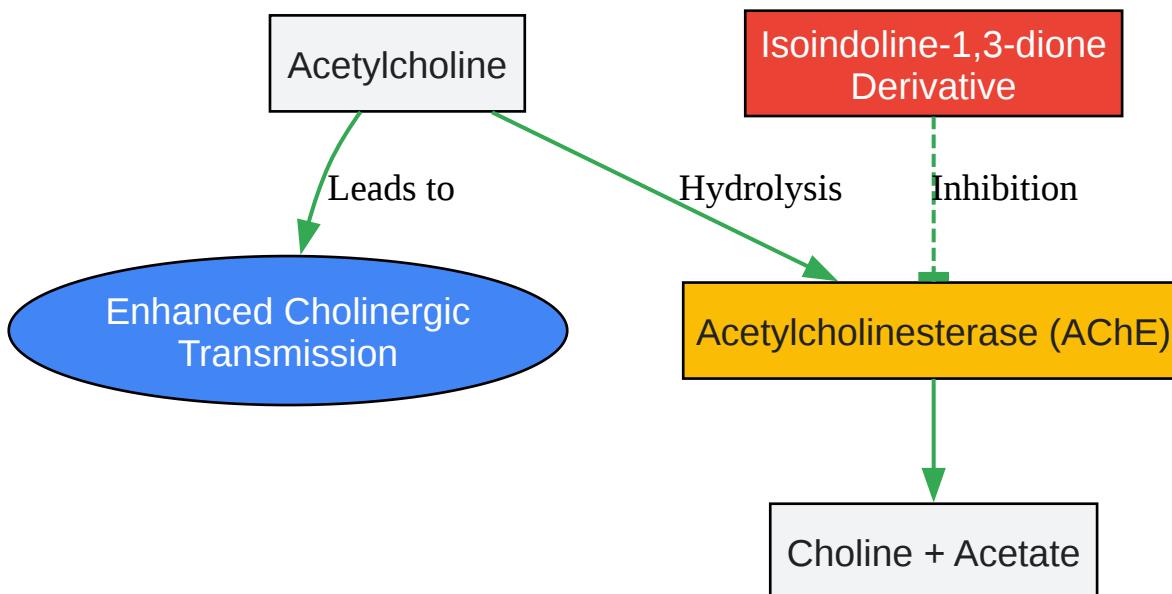
Step 2: N-Alkylation

- To the suspension of the phthalimide salt, add a stoichiometric equivalent of allyl bromide. The reaction can be conducted in ethanol or a polar aprotic solvent like DMF to improve solubility.[5]
- The reaction mixture is then heated under reflux. The nucleophilic imide ion attacks the electrophilic carbon of the allyl halide in an SN2 reaction, displacing the halide and forming N-Allylphthalimide (**2-Allylisooindoline-1,3-dione**).[4][5]
- The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).

Step 3: Isolation and Purification

- Once the reaction is complete, the mixture is cooled to room temperature.
- The solvent is removed under reduced pressure.
- The residue is then treated with cold water to precipitate the crude product.
- The solid product is collected by vacuum filtration and washed with water to remove any remaining salts.
- The crude **2-Allylisooindoline-1,3-dione** can be further purified by recrystallization from a suitable solvent, such as ethanol.



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